

Proper Disposal Procedures for Ilicol

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Compound of Interest

Compound Name: *Ilicol*

Cat. No.: *B15593277*

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This document provides essential safety and logistical information for the proper disposal of **Ilicol**, a natural product isolated from the roots of *Saussurea lappa* Clarke. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Ilicol Chemical and Physical Properties

A summary of the key quantitative data for **Ilicol** (CAS: 72715-02-7) is presented below. This information is critical for understanding the substance's characteristics and for conducting a proper risk assessment before handling and disposal.

Property	Value
CAS Number	72715-02-7
Molecular Formula	C ₁₅ H ₂₆ O ₂
Molecular Weight	238.4 g/mol
Purity	≥98%
Physical Description	Crystalline solid
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone

Experimental Protocols: Ilicol Disposal Procedure

The following step-by-step protocol outlines the approved procedure for the disposal of **Illicol** waste. Adherence to these steps is mandatory to ensure the safety of laboratory personnel and to comply with environmental regulations.

Personnel Protective Equipment (PPE) Required:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

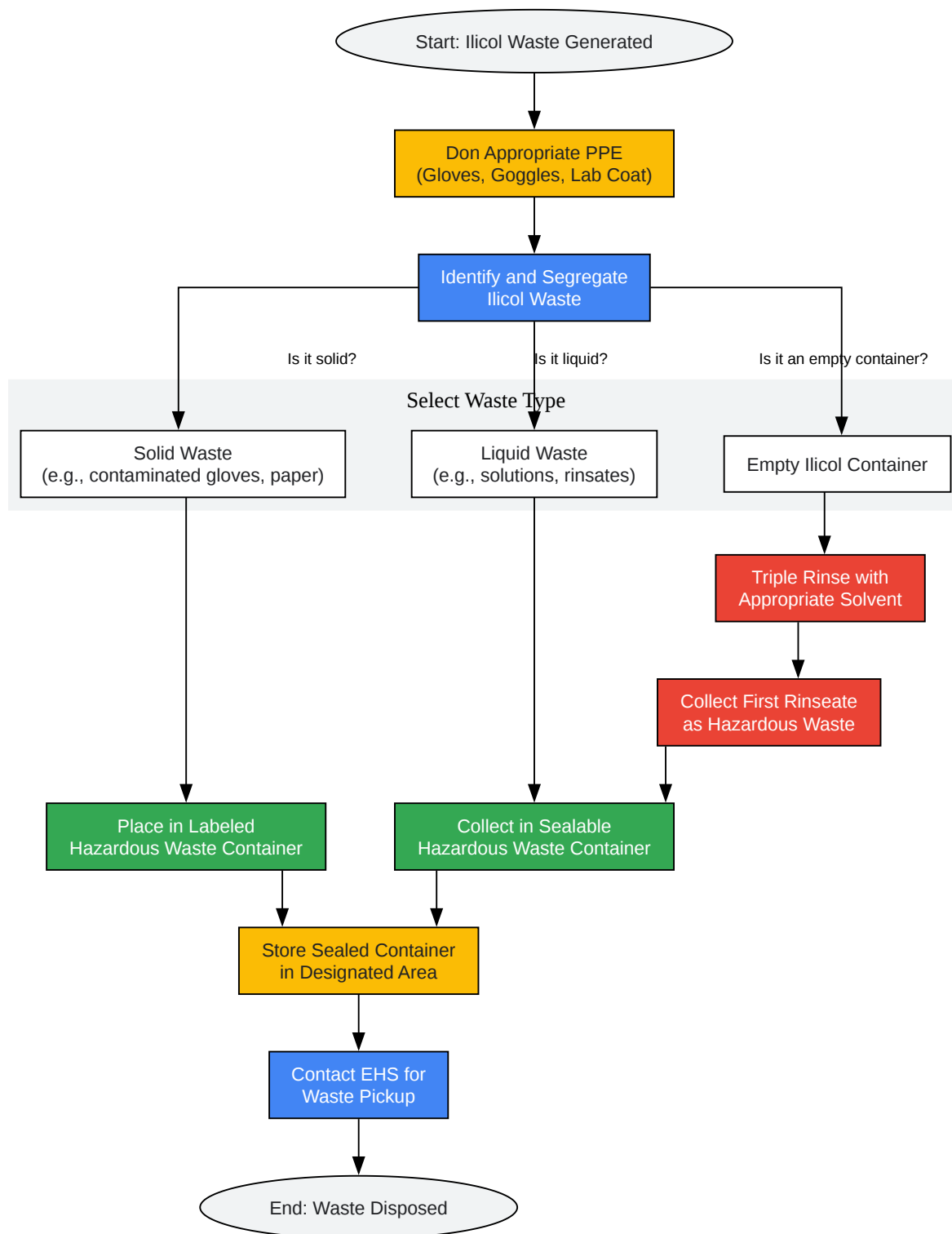
Disposal Steps:

- Waste Identification and Segregation:
 - All waste materials contaminated with **Illicol**, including unused product, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment (PPE), must be segregated from general laboratory waste.
 - Label a dedicated, leak-proof waste container as "**Illicol** Hazardous Waste."
- Containerization of **Illicol** Waste:
 - Solid Waste: Place contaminated solids (e.g., absorbent pads, gloves, weighing paper) directly into the labeled hazardous waste container.
 - Liquid Waste: Collect all liquid waste containing **Illicol** in a sealable, chemical-resistant container. Do not overfill the container; leave adequate headspace to allow for expansion.
 - Empty Containers: Rinse empty **Illicol** containers three times with a suitable solvent in which **Illicol** is soluble (e.g., acetone, ethyl acetate). The first rinseate must be collected and disposed of as hazardous waste. Subsequent rinses can be managed according to institutional protocols.
- Waste Storage:

- Store the sealed **Illicol** hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- The storage area should be clearly marked as a hazardous waste accumulation site.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the **Illicol** hazardous waste.
 - Provide the EHS department with a completed hazardous waste disposal form, including the chemical name (**Illicol**), CAS number (72715-02-7), and an estimate of the quantity of waste.
- Spill Decontamination:
 - In the event of a spill, wear appropriate PPE.
 - Absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material and place it in the **Illicol** hazardous waste container.
 - Decontaminate the spill site with a 10% bleach solution or another appropriate disinfectant, followed by a final rinse with water.[\[1\]](#)

Illicol Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Illicol** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **Illicol** waste.

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References

- 1. chemfaces.com [chemfaces.com]
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